

# Comparison of properties of polyimides from 3,4'-ODA and 4,4'-ODA

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Compound of Interest		
Compound Name:	3,4'-Oxydianiline	
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A comprehensive comparison of the properties of polyimides synthesized from **3,4'-oxydianiline** (3,4'-ODA) and 4,4'-oxydianiline (4,4'-ODA) reveals significant differences in their thermal, mechanical, and morphological characteristics. These differences primarily arise from the isomeric position of the amine groups on the diamine monomers, which influences the polymer chain symmetry, packing efficiency, and intermolecular interactions.

Polyimides derived from the asymmetric 3,4'-ODA tend to exhibit a higher modulus and, in some cases, the potential for semi-crystalline morphology, which can enhance solvent resistance and dimensional stability. In contrast, polyimides based on the symmetric 4,4'-ODA are generally amorphous, leading to good film-forming capabilities and optical transparency. The choice between these two isomeric diamines allows for the fine-tuning of polyimide properties to suit specific application requirements in fields such as aerospace, electronics, and membrane separations.

## **Performance Comparison**

A quantitative comparison of the key properties of polyimides derived from 3,4'-ODA and 4,4'-ODA, in combination with common dianhydrides such as pyromellitic dianhydride (PMDA) and 3,3',4,4'-biphenyltetracarboxylic dianhydride (BPDA), is summarized below.



Property	Dianhydride	3,4'-ODA	4,4'-ODA
Glass Transition Temperature (Tg)	PMDA	396 °C[1]	406 °C[1]
BPDA	274 °C[1]	281 °C[1]	
Tensile Modulus	PMDA	3.00 GPa[1]	2.10 GPa[1]
BPDA	2.80 GPa[1]	2.60 GPa[1]	
Morphology	PMDA/BPDA	Potentially semi- crystalline[2]	Amorphous[2]

It is important to note that a direct comparison of dielectric properties is challenging due to the lack of studies that evaluate both 3,4'-ODA and 4,4'-ODA based polyimides with the same dianhydride under identical conditions. However, for a PMDA/4,4'-ODA system, a dielectric constant in the range of 3.1-3.8 has been reported.[3]

## **Experimental Protocols**

The characterization of polyimide properties cited in this guide is based on standardized experimental methodologies.

#### **Thermal Analysis**

- Differential Scanning Calorimetry (DSC): The glass transition temperature (Tg) is determined using a differential scanning calorimeter. Samples are typically heated at a rate of 10-20 °C/min under a nitrogen atmosphere. The Tg is often taken as the midpoint of the transition in the heat flow curve.[4]
- Thermogravimetric Analysis (TGA): Thermal stability is assessed by TGA. The sample is
  heated at a constant rate, commonly 10 °C/min, in a nitrogen or air atmosphere. The
  temperature at which 5% weight loss occurs (Td5) is a key indicator of thermal stability.[3]

## **Mechanical Testing**

• Tensile Testing: The mechanical properties of polyimide films, such as tensile modulus, tensile strength, and elongation at break, are measured using a universal testing machine.



Film specimens are prepared according to standard methods (e.g., ASTM D882) and tested at a constant strain rate.

#### **Dielectric Analysis**

• Dielectric Spectroscopy: The dielectric constant and dissipation factor are measured over a range of frequencies using a dielectric analyzer. The measurements are typically performed on thin film samples with sputtered electrodes at room temperature.

## **Structural Comparison**

The structural difference between polyimides synthesized from 3,4'-ODA and 4,4'-ODA with the same dianhydride, for instance, PMDA, is illustrated below. The asymmetric linkage in the 3,4'-ODA derived polyimide leads to a less linear and more irregular chain structure compared to the symmetric 4,4'-ODA counterpart.

PMDA/4,4'-ODA Repeating Unit

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PMDA/3,4'-ODA Repeating Unit

img\_34

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Caption: Chemical structures of PMDA/3,4'-ODA and PMDA/4,4'-ODA polyimide repeating units.

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